

# Physical and chemical properties of Quat-188

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Compound of Interest		
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An In-depth Technical Guide to the Physical and Chemical Properties of Quat-188

## Introduction

Quat-188, chemically known as 3-Chloro-2-hydroxypropyltrimethylammonium chloride (CHPTAC), is a cationic monomer and an important quaternary ammonium salt.[1][2][3] It serves as a highly efficient cationic etherifying agent used extensively for the chemical modification of natural and synthetic polymers.[4][5] Typically supplied as a 65% or 69% aqueous solution, Quat-188 is a colorless and odorless liquid that provides a versatile platform for introducing permanent positive charges onto substrates such as starch, cellulose, guar gum, and other polymers.[6][7] This modification is critical in various industrial applications, including papermaking, textiles, water treatment, and personal care products, where it enhances properties like adhesion, flocculation, and affinity for anionic substances.[5][8][9] This guide provides a comprehensive overview of the core physical and chemical properties, reaction mechanisms, experimental protocols, and safety considerations for Quat-188, intended for researchers, scientists, and professionals in drug development and material science.

# **Chemical Identity and Specifications**

Quat-188 is identified by several aliases, including CHPTAC, PTAC 1881, and Cationic Reagent.[10] Its fundamental properties and typical commercial specifications are summarized below.

Table 1: Chemical Identification of Quat-188



Identifier	Value
Chemical Name	3-Chloro-2-hydroxypropyltrimethylammonium chloride[1][2]
Common Alias	CHPTAC, Quat 188, PTAC 1881, CTA 1881, Quab 188[1][10]
CAS Number	3327-22-8[1][6][10][11]
Molecular Formula	C <sub>6</sub> H <sub>15</sub> Cl <sub>2</sub> NO[1][10][11][12]
Molecular Weight	188.10 g/mol [1][11][12][13]
EC Number	222-048-3[1]

Table 2: Typical Specifications of Commercial Quat-188 (69% Aqueous Solution)

Parameter	Specification
Appearance	Colorless, clear, and transparent liquid[1][6][11] [12]
Active Content	≥ 69%[2][6][12][14]
pH (10% Solution)	3.0 - 7.0[6][13][15]
Epichlorohydrin (ECH)	≤ 5 ppm[6][15][16]
1,3-Dichloropropanol (DCP)	≤ 15 ppm[5]

# **Physical and Chemical Properties**

The physicochemical properties of Quat-188 are crucial for its application and handling. The compound is valued for its high water solubility and stability under recommended storage conditions.

Table 3: Physical Properties of Quat-188



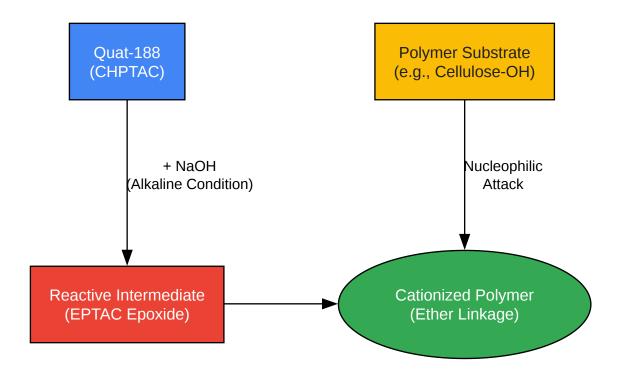
Property	Value
Physical State	Liquid (as aqueous solution)[1][12]
Density	1.154 g/mL at 25 °C[1] / 1.16 g/mL at 20 °C[11]
Melting Point	190 °C[1] / 191-193 °C[11][12][13]
Boiling Point	101 °C (for 69% solution)[12][13] / 190-209 °C[1]
Flash Point	>109 °C / >230 °F[1][12][13]
Water Solubility	Miscible; easily soluble in water and 2-propanol[1][6][8]
Refractive Index	n20/D 1.4541[1]
Shelf Life	12 Months[7]

## **Chemical Reactivity and Stability**

The primary chemical feature of Quat-188 is its ability to act as a potent etherifying agent. Under alkaline conditions (e.g., in the presence of sodium hydroxide), it undergoes an intramolecular cyclization to form the highly reactive intermediate, 2,3-epoxypropyltrimethylammonium chloride (EPTAC).[6][7][8][16] This epoxide readily reacts with nucleophiles such as the hydroxyl groups present on cellulose, starch, or guar gum, forming a stable ether linkage and imparting a permanent cationic charge to the polymer.[3][17]

The reaction efficiency is reported to be high, often exceeding 85-90%.[3][6][7][16] The product is stable when stored in a cool, dry place away from incompatible materials like strong oxidants, acids, and bases.[18][19]





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**Caption:** Reaction mechanism of Quat-188 for polymer cationization.

## **Experimental Protocols**

Detailed methodologies are essential for the reproducible application of Quat-188 in a research setting. Below are protocols derived from cited literature for the cationization of cellulosic materials.

# Protocol 1: Cationization of Cotton Fabric via Pad-Dry-Cure Method

This protocol is adapted from a study on modifying cotton fabrics to improve dye affinity.[20]

Objective: To introduce cationic sites onto cotton fabric.

### Materials:

- Quat-188 (e.g., 69% solution)
- Sodium hydroxide (50% solution)



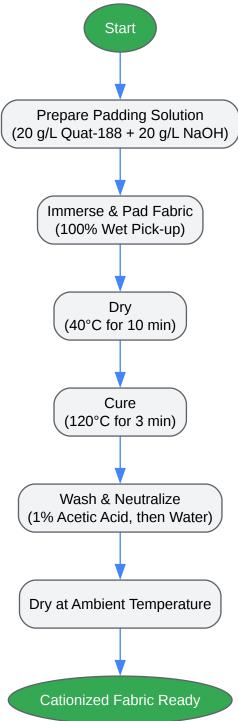
- Acetic acid (1% solution)
- Deionized water
- Cotton fabric

### Procedure:

- Preparation of Padding Solution: Prepare a mixture containing 20 g/L of Quat-188 and 20 g/L of sodium hydroxide (50% solution). The molar ratio of NaOH to Quat-188 should be approximately 2:1 to ensure the conversion of Quat-188 into its active epoxide form.[20]
- Padding: Immerse the cotton fabric in the prepared solution and then pass it through a padding mangle to achieve a wet pick-up of 100%.
- Drying: Dry the padded fabric in an oven at 40 °C for 10 minutes.
- Curing: Transfer the dried fabric to another oven and cure at 120 °C for 3 minutes. This step facilitates the covalent bonding of the cationic agent to the cellulose fibers.[20]
- Washing and Neutralization: Thoroughly wash the treated fabric multiple times with a 1%
  acetic acid solution followed by rinsing with water to remove any unreacted chemicals and
  neutralize residual alkali.
- Final Drying: Dry the washed fabric under ambient conditions. The fabric is now cationized and ready for further applications like dyeing.



### Experimental Workflow for Cotton Cationization



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Caption: Workflow for the cationization of cotton fabric using Quat-188.



# Protocol 2: General Investigative Procedure for Cationization of Starch

This procedure is based on a study that optimized the reaction conditions for starch cationization.[21] Researchers can adapt this workflow to determine optimal parameters for their specific type of starch.

Objective: To determine the optimal conditions for starch cationization with Quat-188.

### Materials:

- Starch
- Quat-188
- Sodium hydroxide (aqueous solution)
- Isopropanol/Water solvent
- · Acetic acid solution
- Acetone

### Investigative Variables:

- Quat-188 concentration (e.g., 5-20 mmole)
- Sodium hydroxide to Quat-188 molar ratio (e.g., 1:1 to 1:1.5)
- Reaction Temperature (e.g., 40-80 °C)
- Reaction Time (e.g., 30-180 min)

### General Procedure:

• Reaction Setup: In a reaction vessel, create a slurry of starch in the chosen solvent system (e.g., water:isopropanol at a 2:3 ratio).



- Reagent Addition: Separately, add an aqueous solution of sodium hydroxide to the Quat-188 solution. Add this mixture to the starch slurry with continuous stirring.
- Reaction: Transfer the vessel to a thermostated water bath set to the desired temperature and allow the reaction to proceed for the specified duration.
- Termination and Neutralization: Stop the reaction by adding an acetic acid solution to neutralize the mixture.
- Purification: Wash the resulting modified starch with an ethanol/water mixture (e.g., 80/20 v/v) to remove salts and unreacted reagents.
- Precipitation and Drying: Precipitate the cationized starch with acetone and dry the final product at 40-50 °C.
- Analysis: Characterize the product by measuring the nitrogen content to determine the
  degree of substitution and reaction efficiency. Repeat the experiment while varying the
  investigative parameters to find the optimal conditions. The optimal conditions reported in
  one study were a 1:1.25 molar ratio of Quat-188 to NaOH at 70°C for 180 minutes.[21]

## Safety, Handling, and Storage

Proper handling of Quat-188 is essential to ensure laboratory safety.

- Handling: Use in a well-ventilated area with airtight operations.[18][19] Personal protective equipment, including waterproof gloves, protective clothing, and eye/face protection, should be worn.[1][18] Avoid contact with eyes, skin, and clothing.[18]
- First Aid: In case of skin contact, wash immediately with plenty of water and remove contaminated clothing.[2] For eye contact, rinse with water for at least 5 minutes.[2] If inhaled, move to fresh air and consult a physician.[2]
- Storage: Store in a cool, dry, and shady place between 5-35 °C.[18][19] Keep containers tightly closed when not in use.[19] Store away from fire, heat sources, and incompatible materials such as strong acids, strong bases, and strong oxidants.[14][19]



• Spills: In case of a spill, contain the material. If uncontaminated, transfer to a clean container. If contaminated, dispose of it in accordance with local regulations.[18]

## Conclusion

Quat-188 is a fundamental cationic reagent with well-defined physical and chemical properties that make it indispensable for modifying polymers across multiple industries. Its primary mode of action via an epoxide intermediate under alkaline conditions allows for the efficient and permanent attachment of cationic charges to various substrates. The provided data and experimental protocols offer a solid foundation for researchers and scientists to effectively utilize Quat-188 in developing advanced materials and formulations. Adherence to safety and handling guidelines is paramount to ensure its safe and effective application.

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